

An In-depth Technical Guide to the Chemical Structure and Stereochemistry of Testosterone

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Compound of Interest

Compound Name: *Teasterone*

Cat. No.: *B1253636*

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This guide provides a comprehensive overview of the chemical structure, stereochemistry, physicochemical properties, and analytical and synthetic methodologies related to testosterone. It is intended for researchers, scientists, and professionals involved in drug development and related fields.

Chemical Structure and Stereochemistry

Testosterone is a naturally occurring steroid hormone belonging to the androgen group.^{[1][2]} Its chemical structure is based on the androstane nucleus, which consists of four fused rings: three cyclohexane rings and one cyclopentane ring.^[3] The systematic IUPAC name for testosterone is (8R,9S,10R,13S,14S,17S)-17-hydroxy-10,13-dimethyl-1,2,6,7,8,9,11,12,14,15,16,17-dodecahydrocyclopenta[a]phenanthren-3-one.^[4]

The testosterone molecule possesses a ketone group at the C-3 position and a hydroxyl group at the C-17 position. A double bond is present between the C-4 and C-5 positions of the A-ring.^[3] The stereochemistry of testosterone is critical for its biological activity. The hydroxyl group at the C-17 position is in the beta (β) configuration, meaning it projects above the plane of the steroid nucleus. This is a key feature for its interaction with the androgen receptor. The fusion of the rings also creates a specific three-dimensional structure that is essential for its function. High-resolution rotational spectroscopy has revealed that in the gas phase, testosterone adopts an extended disposition.^{[5][6]}

Physicochemical Properties

A summary of the key physicochemical properties of testosterone is presented in the table below.

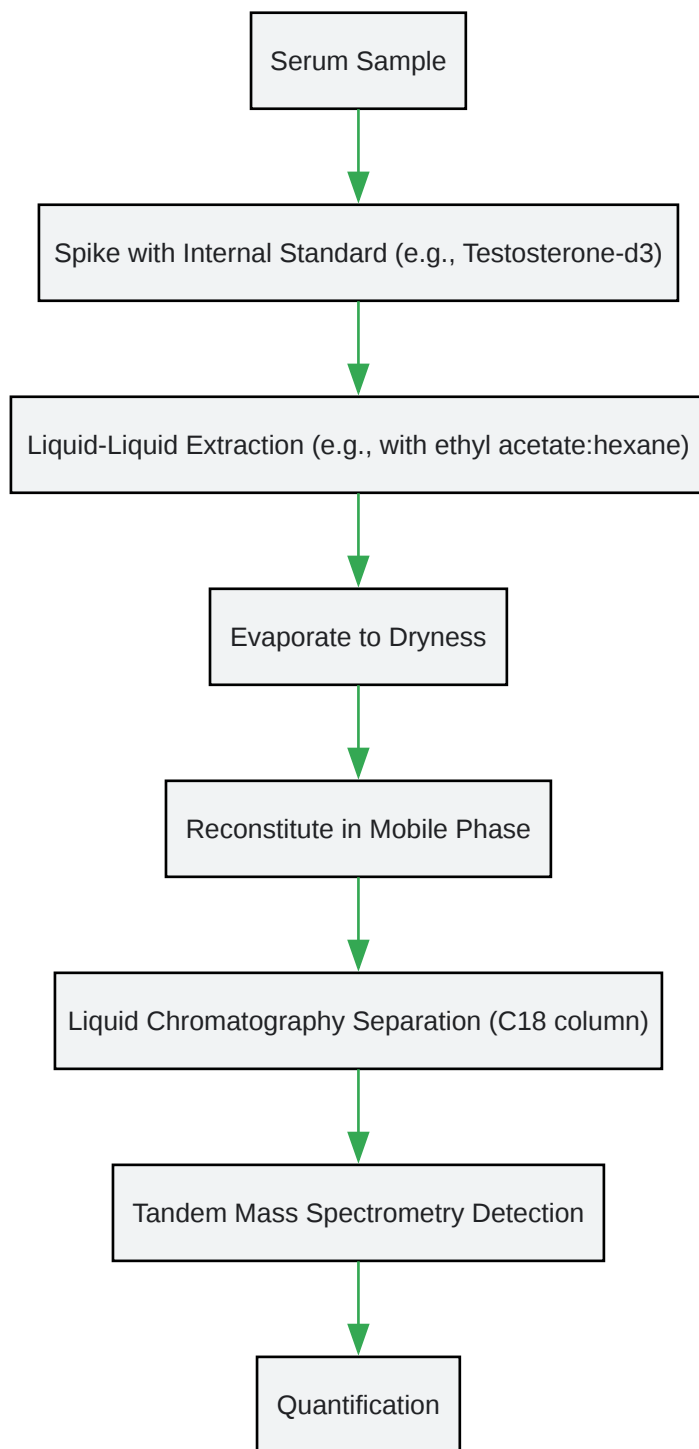
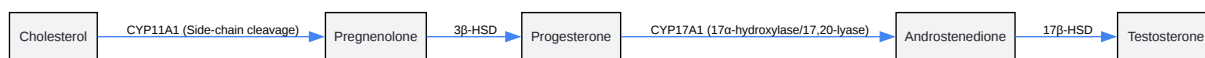
| Property | Value | Reference(s) |
|--------------------------------|--|---|
| Molecular Formula | C ₁₉ H ₂₈ O ₂ | [4] [7] |
| Molecular Weight | 288.42 g/mol | [4] [7] |
| Melting Point | 155 °C | [4] [8] |
| Appearance | White crystalline powder | [8] [9] |
| Optical Rotation | [α] ²⁴ _D +109° (c=4 in ethanol) | [4] [8] |
| Water Solubility | 23.4 mg/L (at 25 °C) | [4] |
| Solubility in Organic Solvents | Soluble in ethanol, ether, chloroform, and other organic solvents. | [7] [8] [10] [11] |
| logP (Octanol/Water) | 3.32 | [4] |

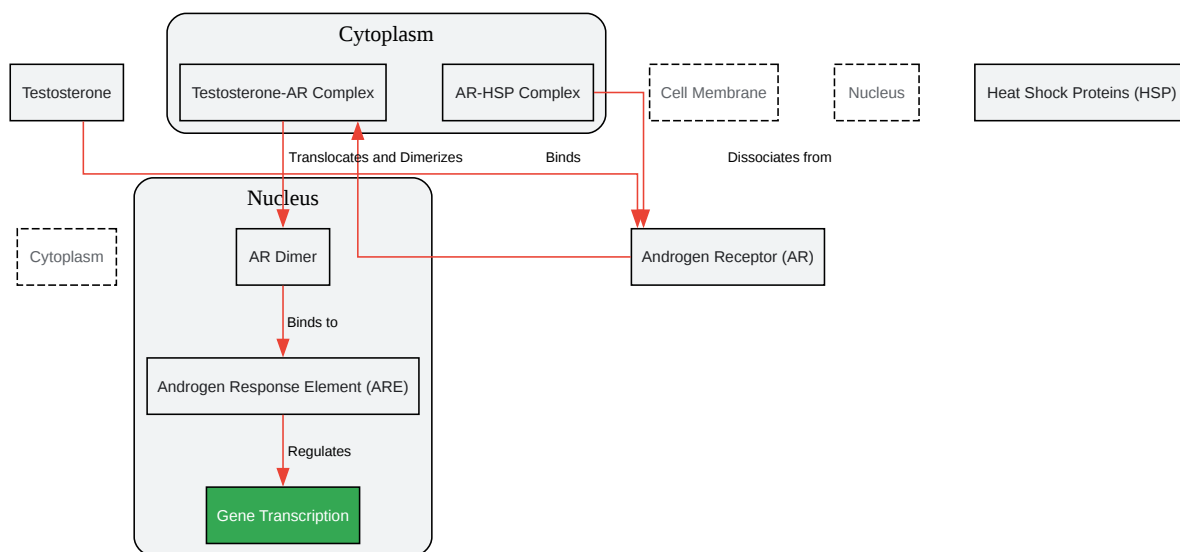
Experimental Protocols

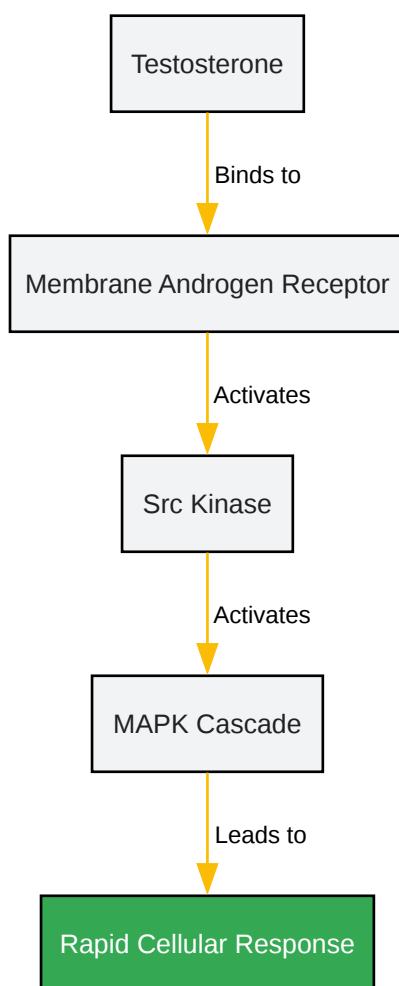
Synthesis of Testosterone from Cholesterol

The biosynthesis and chemical synthesis of testosterone often start from cholesterol. The following is a generalized multi-step synthetic pathway.

Experimental Workflow for Testosterone Synthesis from Cholesterol







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